

Application of Pigment Yellow 74 in Coating and Thin Film Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Pigment Yellow 74

Cat. No.: B1669072

[Get Quote](#)

Abstract: This document provides detailed application notes and protocols for the use of Pigment Yellow 74 (PY74) in coatings and thin film research. It is intended for researchers, scientists, and professionals in drug development who are exploring the material science applications of organic pigments. This guide covers the fundamental properties of PY74, protocols for its dispersion and incorporation into water-based acrylic coatings, and methods for the fabrication and characterization of PY74 thin films.

Introduction to Pigment Yellow 74 (PY74)

Pigment Yellow 74 is a monoazo arylide pigment known for its bright, greenish-yellow shade.^[1]^[2] It is a significant commercial pigment widely used in the paint, coatings, and printing ink industries.^[1]^[3] PY74 is valued for its high tinting strength, good lightfastness, and favorable rheological properties.^[1] It is available in various particle sizes, offering a range from transparent to opaque grades, making it a versatile colorant for diverse applications.^[1]^[2] The opaque versions are often used as a lead-free substitute for chrome yellow pigments in applications like road marking paints.^[1]

Properties of Pigment Yellow 74

A summary of the key physical, chemical, and fastness properties of Pigment Yellow 74 is presented in the tables below. These properties can vary depending on the specific grade and manufacturer of the pigment.

Table 1: General and Physical Properties of Pigment Yellow 74

| Property | Value | References |
|---------------------|---|------------|
| C.I. Name | Pigment Yellow 74 | [4][5] |
| C.I. Number | 11741 | [4][5] |
| CAS Number | 6358-31-2 | [4][5] |
| Molecular Formula | C ₁₈ H ₁₈ N ₄ O ₆ | [4][6] |
| Molecular Weight | 386.36 g/mol | [4][6][7] |
| Appearance | Yellow Powder | [4][6][7] |
| Density | 1.28 - 1.6 g/cm ³ | [2][7][8] |
| Oil Absorption | 27 - 50 g/100g | [2][8] |
| pH of Water Extract | 5.5 - 7.5 | [8] |
| Melting Point | 275 - 293 °C (decomposes) | [2][7] |

Table 2: Fastness and Resistance Properties of Pigment Yellow 74 in Coatings

| Property | Rating (1-5 or 1-8 Scale) | References |
|----------------------------|---------------------------|--------------|
| Lightfastness (Full Shade) | 5 - 8 | [2][4][5][8] |
| Lightfastness (Tint) | 5 - 7 | [2] |
| Heat Resistance | 140 - 200 °C | [4][5][8][9] |
| Water Resistance | 5 | [4][5][6] |
| Oil Resistance | 4 - 5 | [4][5][6] |
| Acid Resistance | 5 | [4][5][6] |
| Alkali Resistance | 5 | [4][5][6] |
| Ethanol Resistance | 3 - 4 | [2] |
| Weather Fastness | 3 | [2] |

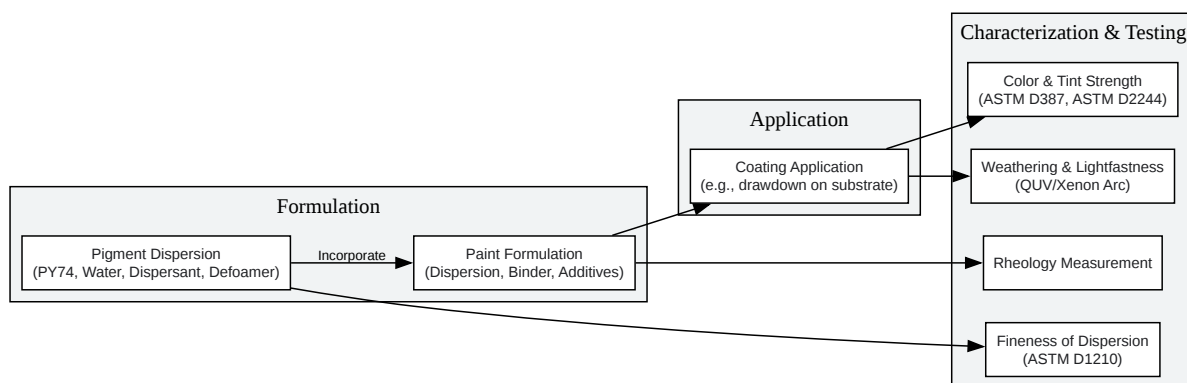
Note: Fastness is typically rated on a scale of 1 to 5 (where 5 is excellent) or 1 to 8 for lightfastness (where 8 is the highest).

Application in Coatings

PY74 is extensively used in both water-based and solvent-based coating systems, including decorative paints, industrial coatings, and traffic paints.[1][2] Its good dispersibility and rheological properties allow for high pigment loading without adversely affecting the flow characteristics of the paint.[1]

Experimental Workflow for Coating Formulation and Testing

The following diagram illustrates the general workflow for creating and evaluating a coating formulated with Pigment Yellow 74.



[Click to download full resolution via product page](#)

Coating Formulation and Testing Workflow

Protocol for Preparation of a Water-Based PY74 Pigment Dispersion

This protocol is adapted from a general procedure for creating a stable, resin-free pigment concentrate.

Materials:

- Pigment Yellow 74 powder
- Deionized water
- Polymeric dispersant (e.g., acidic group polyester compound)
- Defoamer
- Biocide

Equipment:

- High-speed dissolver/mixer
- Laboratory bead mill with grinding media (e.g., Zirconia beads)
- Hegman gauge

Procedure:

- Premixing:
 - To a suitable vessel, add the calculated amount of deionized water and begin stirring at a low speed.
 - Slowly add the polymeric dispersant and allow it to dissolve completely.
 - Add a portion of the defoamer to the mixture.
- Pigment Addition:

- Gradually add the Pigment Yellow 74 powder to the vortex of the stirred liquid. Increase the mixing speed as needed to ensure good wetting of the pigment particles.
- Continue mixing at high speed for 15-20 minutes until a homogeneous pre-dispersion is achieved.
- Grinding:
 - Transfer the pre-dispersion to the bead mill.
 - Mill the dispersion until the desired fineness of grind is achieved. This is monitored by taking samples periodically and testing with a Hegman gauge. A reading of 7+ is often targeted for high-quality dispersions.
- Let-down:
 - Once the target fineness is reached, transfer the dispersion from the mill to a separate vessel.
 - Add the remaining defoamer and the biocide under slow agitation.
 - Mix for an additional 10-15 minutes to ensure homogeneity.
- Quality Control:
 - Measure the final fineness of grind (ASTM D1210), viscosity, and color strength (ASTM D387) of the dispersion.

Protocol for Formulation of a Water-Based Acrylic Paint

This protocol provides a general guideline for incorporating the PY74 pigment dispersion into a simple water-based acrylic latex paint.

Materials:

- PY74 Pigment Dispersion (prepared as in 3.2)
- Acrylic latex binder (e.g., styrene-acrylic emulsion)

- Deionized water
- Coalescing agent (e.g., Texanol)
- Rheology modifier (thickener)
- Defoamer

Procedure:

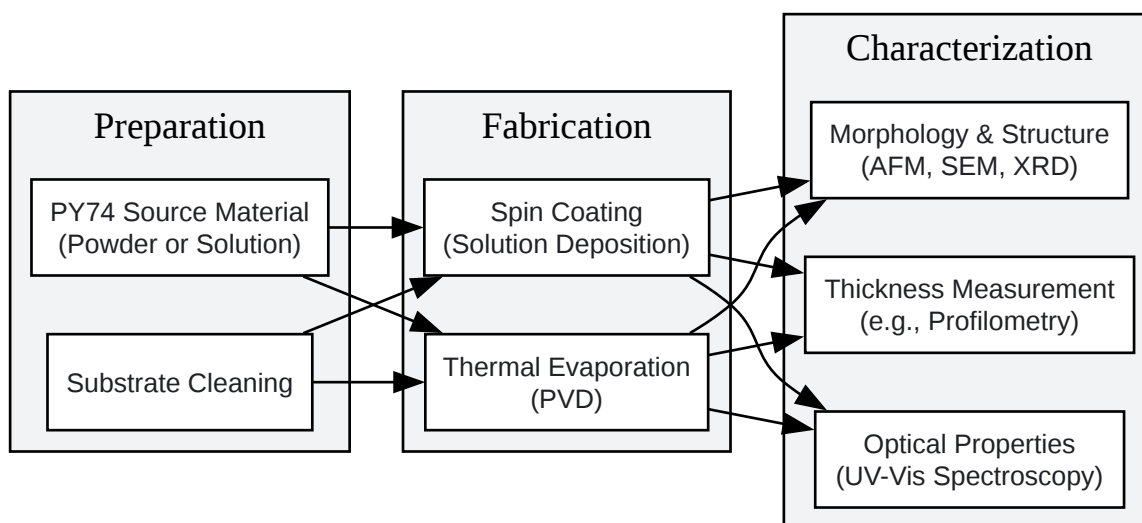
- Binder Addition:
 - In a mixing vessel, add the acrylic latex binder under slow agitation.
- Dispersion Incorporation:
 - Slowly add the PY74 pigment dispersion to the binder with continuous mixing.
- Additive Incorporation:
 - In a separate container, pre-mix the deionized water, coalescing agent, and defoamer.
 - Slowly add this mixture to the main batch.
- Viscosity Adjustment:
 - Gradually add the rheology modifier to the paint while monitoring the viscosity until the desired consistency is achieved.
 - Continue mixing for 15-20 minutes to ensure all components are fully incorporated.
- Final Quality Checks:
 - Allow the paint to equilibrate.
 - Measure the final pH, viscosity, and apply a drawdown to a substrate to evaluate color, gloss, and hiding power.

Application in Thin Film Research

The use of organic pigments like PY74 in thin film applications is an emerging area of research, with potential applications in organic electronics, sensors, and color filters. Thin films of organic pigments can be fabricated using various techniques, including physical vapor deposition (PVD) and solution-based methods like spin coating.

Experimental Workflow for Thin Film Fabrication and Characterization

The following diagram outlines the general steps involved in creating and analyzing PY74 thin films.



[Click to download full resolution via product page](#)

Thin Film Fabrication and Characterization Workflow

Generalized Protocol for PY74 Thin Film Deposition via Thermal Evaporation

This is a general protocol for the physical vapor deposition of an organic material and may need to be optimized for PY74.

Equipment:

- High-vacuum thermal evaporation system
- Substrate holder and heater
- Quartz crystal microbalance (QCM) for thickness monitoring
- Tungsten or molybdenum evaporation boat
- Clean substrates (e.g., glass, silicon wafer)

Procedure:

- Substrate Preparation:
 - Thoroughly clean the substrates using a sequence of solvents (e.g., acetone, isopropanol, deionized water) in an ultrasonic bath.
 - Dry the substrates with a nitrogen gun and load them into the substrate holder in the deposition chamber.
- Source Preparation:
 - Place a small amount of PY74 powder into the evaporation boat.
- Deposition:
 - Evacuate the chamber to a high vacuum (e.g., $< 10^{-6}$ Torr).
 - If desired, heat the substrate to a specific temperature.
 - Gradually increase the current to the evaporation boat to heat the PY74 powder.
 - Monitor the deposition rate and thickness using the QCM. A slow deposition rate (e.g., 0.1-0.5 Å/s) is often preferred for better film morphology.
 - Once the desired thickness is achieved, close the shutter and turn off the power to the boat.
- Cooling and Venting:

- Allow the system and substrate to cool down before venting the chamber to atmospheric pressure with an inert gas like nitrogen.
- Remove the coated substrates for characterization.

Generalized Protocol for PY74 Thin Film Deposition via Spin Coating

This protocol describes a general method for depositing a thin film from a solution. The solvent and concentration will need to be optimized for PY74.

Materials:

- PY74 Nanoparticle dispersion or a solution of PY74 in a suitable solvent
- Appropriate solvent (e.g., a solvent in which PY74 has some solubility or can be dispersed as nanoparticles)
- Clean substrates

Equipment:

- Spin coater
- Micropipette
- Hotplate

Procedure:

- Solution/Dispersion Preparation:
 - Prepare a dilute solution or a stable nanoparticle dispersion of PY74 in a suitable volatile solvent. The concentration will directly affect the final film thickness.
- Substrate Preparation:
 - Clean the substrates as described in the thermal evaporation protocol.

- Deposition:
 - Place a substrate on the chuck of the spin coater and turn on the vacuum to hold it in place.
 - Dispense a small amount of the PY74 solution/dispersion onto the center of the substrate using a micropipette.
 - Start the spin coater. A typical two-step process might involve a slow spin (e.g., 500 rpm for 10 seconds) to spread the liquid, followed by a fast spin (e.g., 3000 rpm for 30-60 seconds) to thin the film to the desired thickness.
- Drying/Annealing:
 - After spinning stops, carefully remove the substrate and place it on a hotplate at a moderate temperature (e.g., 60-100 °C) to evaporate any remaining solvent. This step can also be used to anneal the film, which may influence its crystallinity and morphology.
- Characterization:
 - Analyze the film for thickness, uniformity, morphology, and optical properties.

Characterization of Coatings and Thin Films

A variety of analytical techniques can be used to characterize coatings and thin films containing PY74.

Table 3: Common Characterization Techniques

| Technique | Purpose | ASTM/ISO Standard |
|------------------------------------|---|-----------------------|
| Hegman Gauge | To determine the fineness of pigment dispersion in a liquid. | ASTM D1210 |
| Mechanical Muller | To prepare pigment dispersions for color and tint strength testing. | ASTM D387 |
| Spectrophotometer/Colorimeter | To measure color coordinates and calculate color differences. | ASTM D2244 |
| Rheometer | To measure viscosity and viscoelastic properties of the coating. | - |
| QUV Accelerated Weathering Tester | To simulate weathering effects of sunlight and moisture using fluorescent UV lamps. | ASTM G154, ASTM D4587 |
| Xenon Arc Weathering Tester | To simulate the full spectrum of sunlight for accelerated weathering tests. | ASTM G155 |
| Profilometer/Ellipsometer | To measure the thickness of thin films. | - |
| Atomic Force Microscopy (AFM) | To image the surface topography and morphology of thin films at the nanoscale. | - |
| Scanning Electron Microscopy (SEM) | To visualize the surface and cross-section of coatings and thin films. | - |
| X-ray Diffraction (XRD) | To determine the crystalline structure of the pigment in the film. | - |
| UV-Visible Spectroscopy | To measure the absorbance, transmittance, and reflectance of the films. | - |

Safety Precautions

When handling Pigment Yellow 74 powder, it is important to avoid creating dust. Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including a dust mask, gloves, and safety glasses. Consult the Safety Data Sheet (SDS) from the manufacturer for specific handling and safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Voxco | Blogs | Protective Coating [voxco.in]
- 2. hengyitek.com [hengyitek.com]
- 3. researchgate.net [researchgate.net]
- 4. scribd.com [scribd.com]
- 5. Pigment yellow 74 (Fast Yellow 5GXT-T)|CAS No.6358-31-2 [xcolorpigment.com]
- 6. sypigment.com [sypigment.com]
- 7. Pigment Yellow 74 - Wikipedia [en.wikipedia.org]
- 8. Organic pigment G74 PY74 yellow lightfast - G74 PY74 [reatex.com.ua]
- 9. zeyachem.net [zeyachem.net]
- To cite this document: BenchChem. [Application of Pigment Yellow 74 in Coating and Thin Film Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669072#application-of-py74-in-coating-and-thin-film-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com